

WCK-4234: A Technical Deep Dive into its Activity Against *Pseudomonas aeruginosa*

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Compound of Interest

Compound Name: WCK-4234

Cat. No.: B15622930

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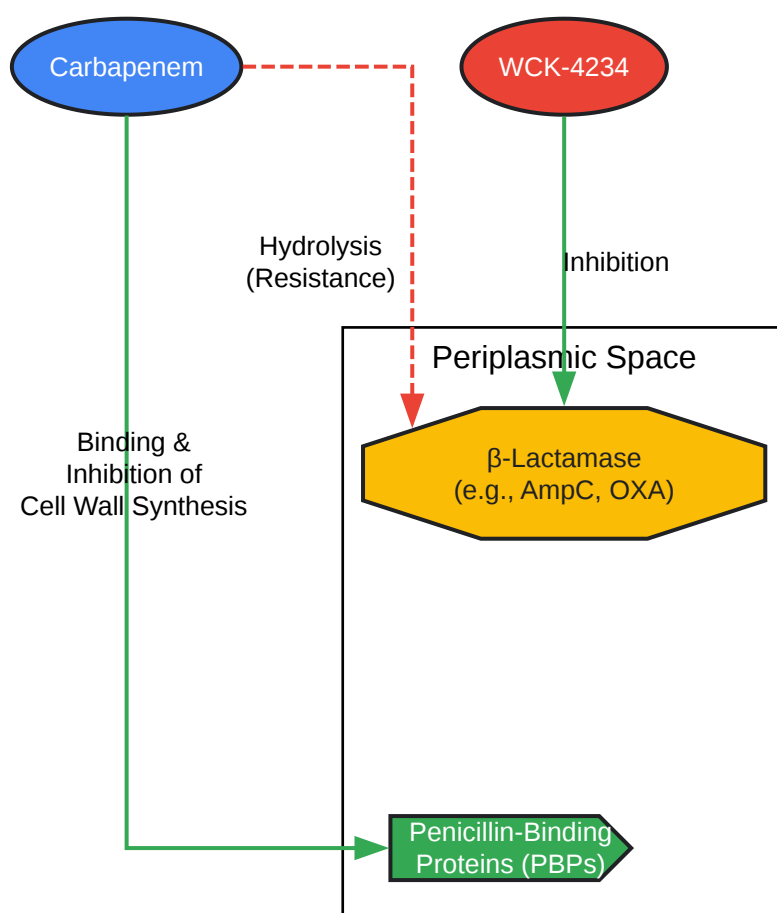
Introduction

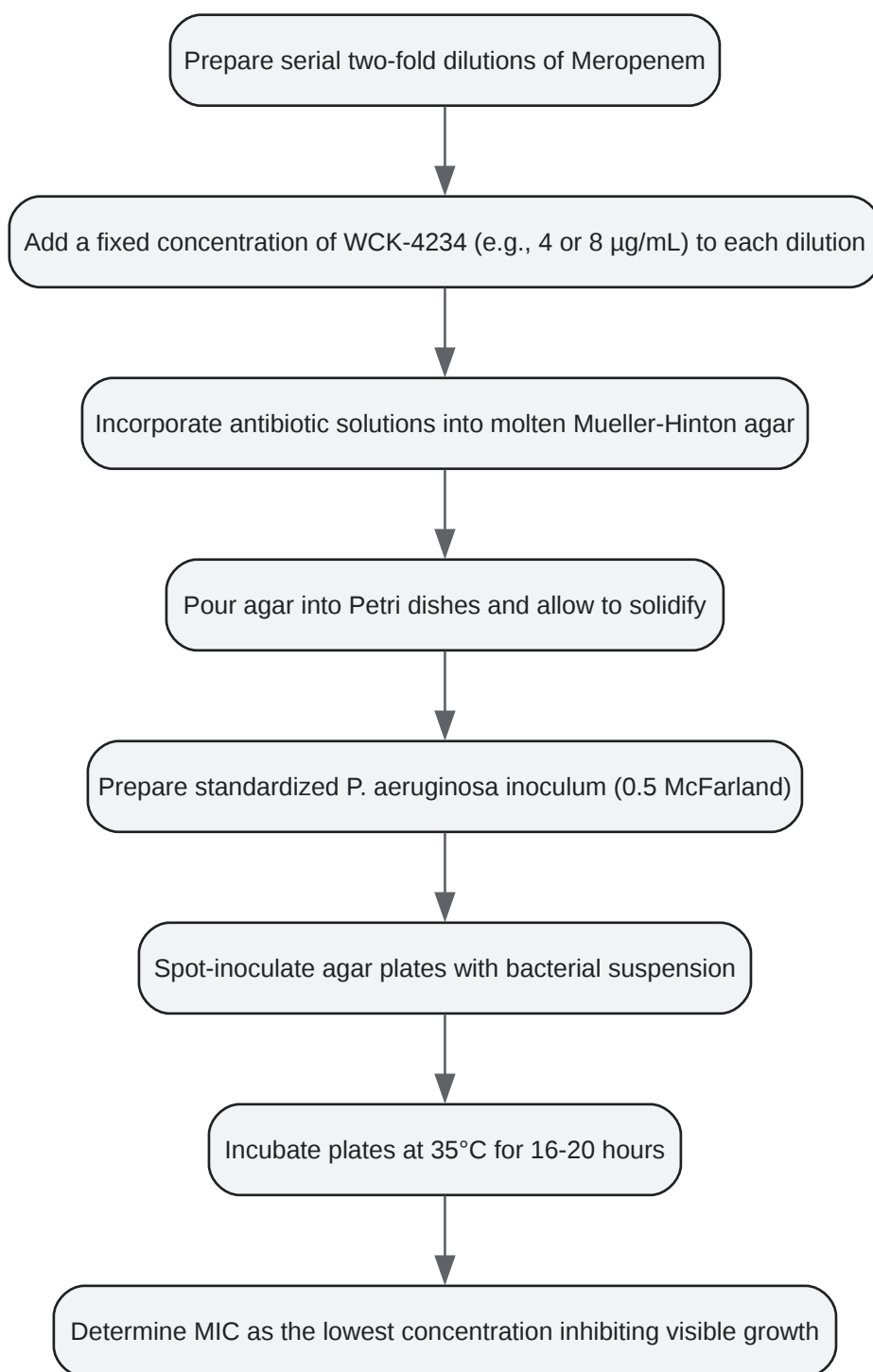
WCK-4234 is a novel diazabicyclooctane (DBO) β -lactamase inhibitor currently under investigation. This technical guide provides a comprehensive overview of the available data on the in vitro and in vivo activity of **WCK-4234**, particularly in combination with carbapenems, against the opportunistic pathogen *Pseudomonas aeruginosa*. This document synthesizes key findings on its mechanism of action, summarizes quantitative susceptibility data, and outlines relevant experimental methodologies.

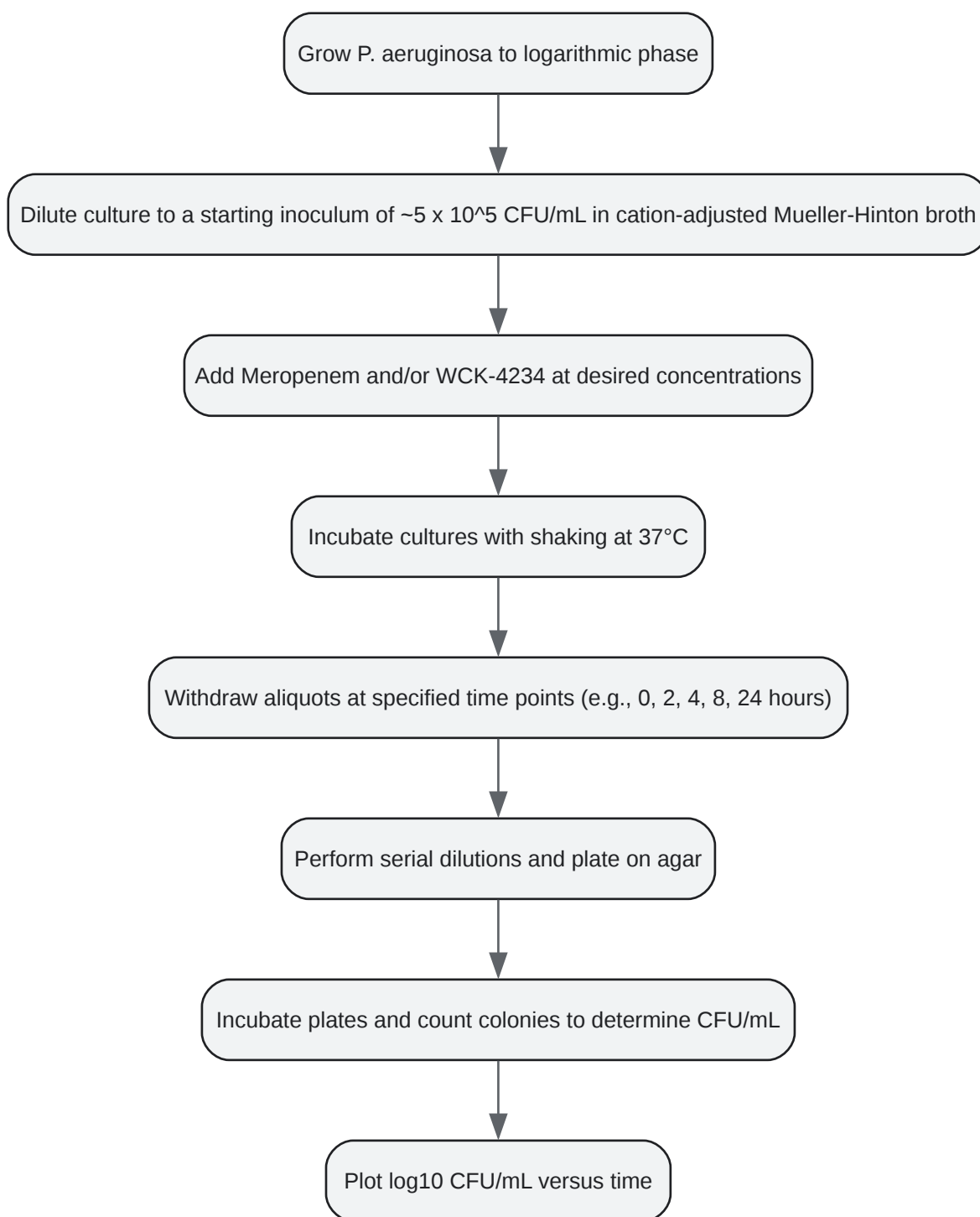
Mechanism of Action

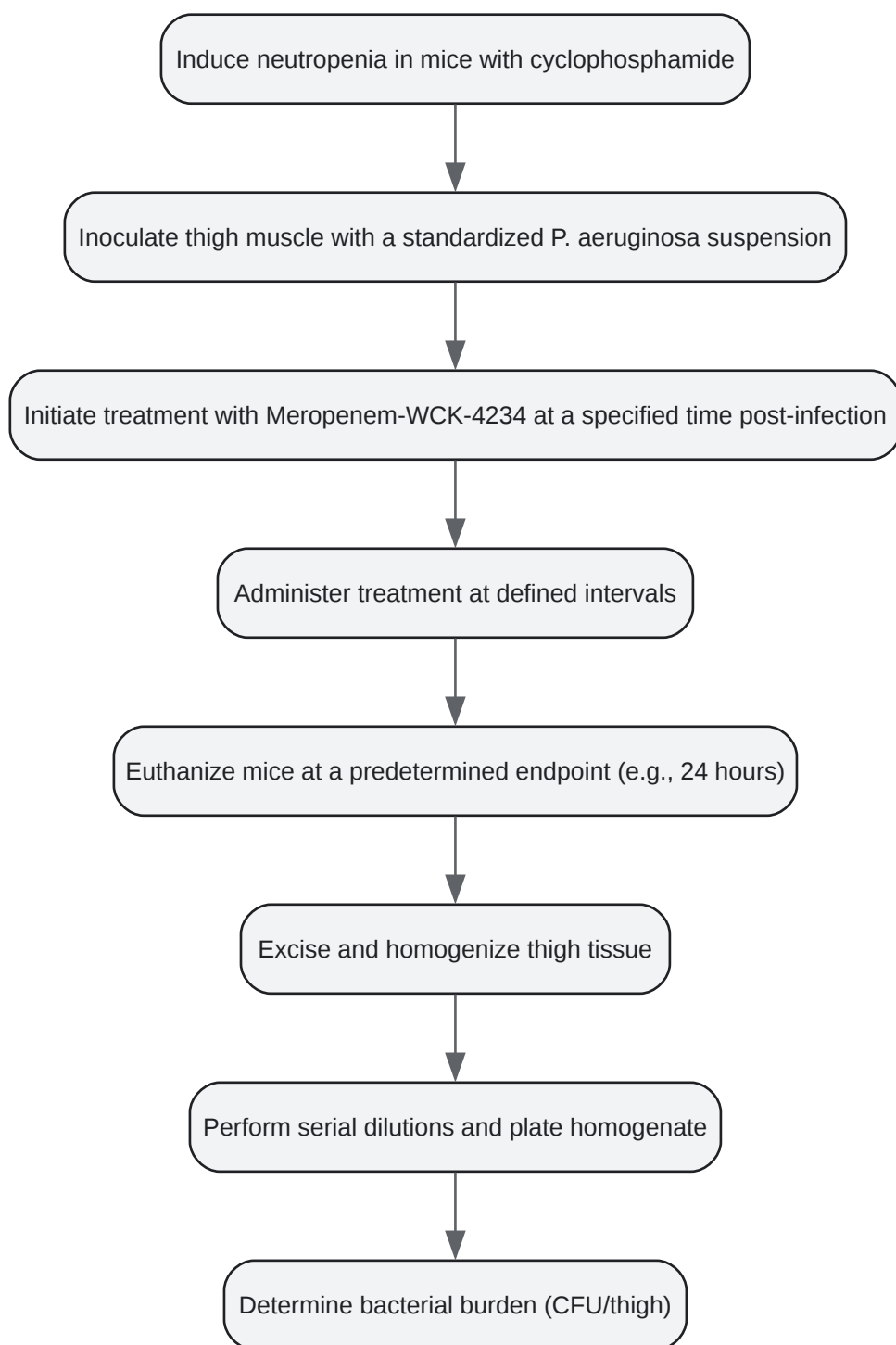
WCK-4234 functions as a β -lactamase inhibitor, protecting β -lactam antibiotics from degradation by bacterial β -lactamases. Its primary role is to potentiate the activity of partner antibiotics, such as meropenem and imipenem, against otherwise resistant bacterial strains. The inhibitory spectrum of **WCK-4234** includes class A, C, and D β -lactamases.

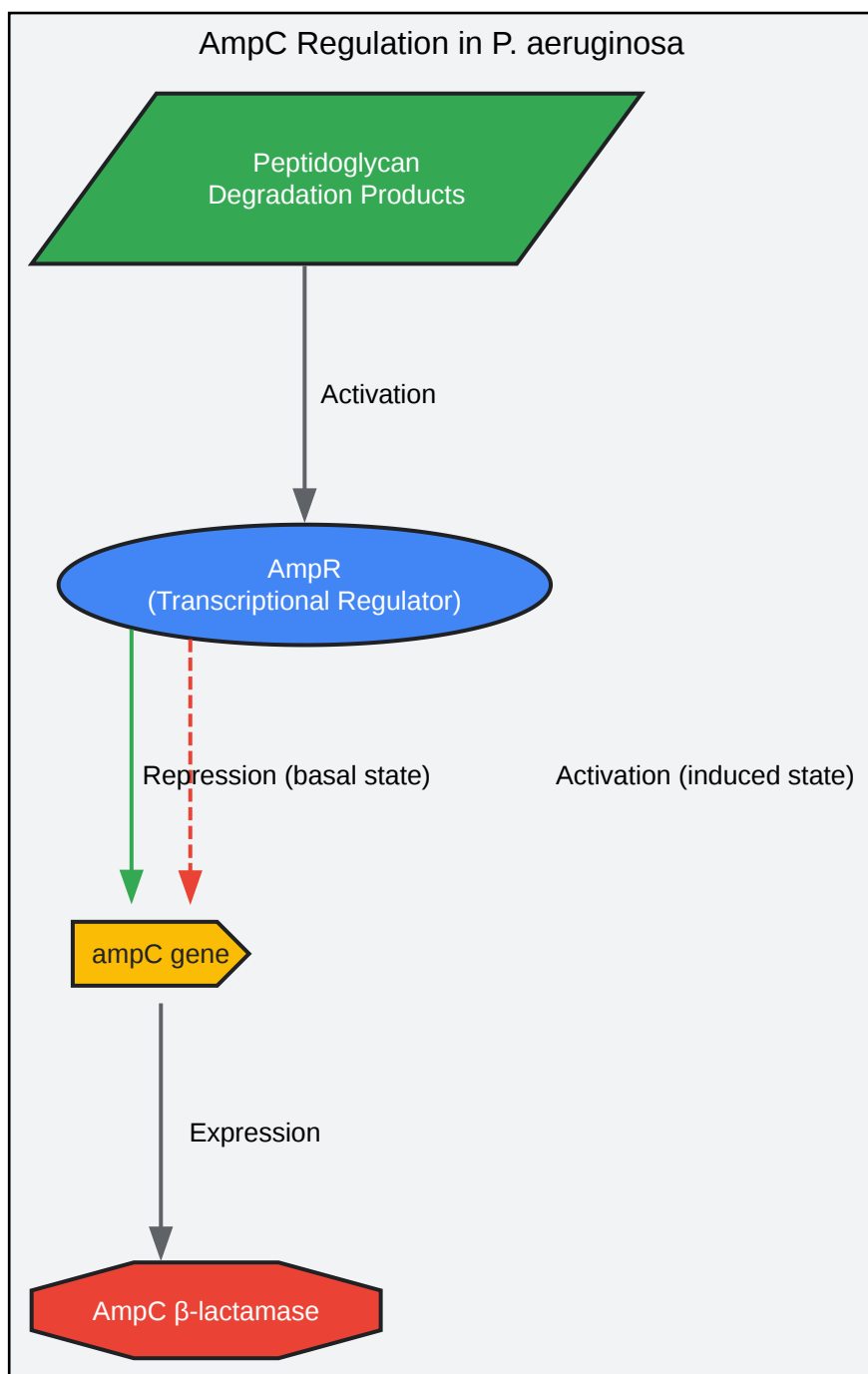
The proposed mechanism of action for the combination of a carbapenem and **WCK-4234** against *P. aeruginosa* is illustrated below.











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